

# Commercial suppliers of 2-(Diphenylphosphino)ethylamine

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## Compound of Interest

Compound Name: 2-(Diphenylphosphino)ethylamine

Cat. No.: B1207392

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## An In-depth Technical Guide to Commercial Suppliers of 2-(Diphenylphosphino)ethylamine

For researchers, scientists, and drug development professionals, sourcing high-quality reagents is a critical step in the experimental workflow. This guide provides a comprehensive overview of the commercial suppliers of **2-(Diphenylphosphino)ethylamine** (CAS No. 4848-43-5), a key bidentate phosphine ligand utilized in a variety of catalytic processes.

## Physicochemical Properties

**2-(Diphenylphosphino)ethylamine**, also known as (2-Aminoethyl)diphenylphosphine, is a colorless to pale yellow liquid. It is recognized for its role as a ligand in catalysis, particularly in cross-coupling reactions.

Property	Value
CAS Number	4848-43-5
Molecular Formula	C <sub>14</sub> H <sub>16</sub> NP
Molecular Weight	229.26 g/mol
Form	Liquid
Boiling Point	341.1°C at 760 mmHg <sup>[1]</sup>

## Commercial Suppliers and Product Specifications

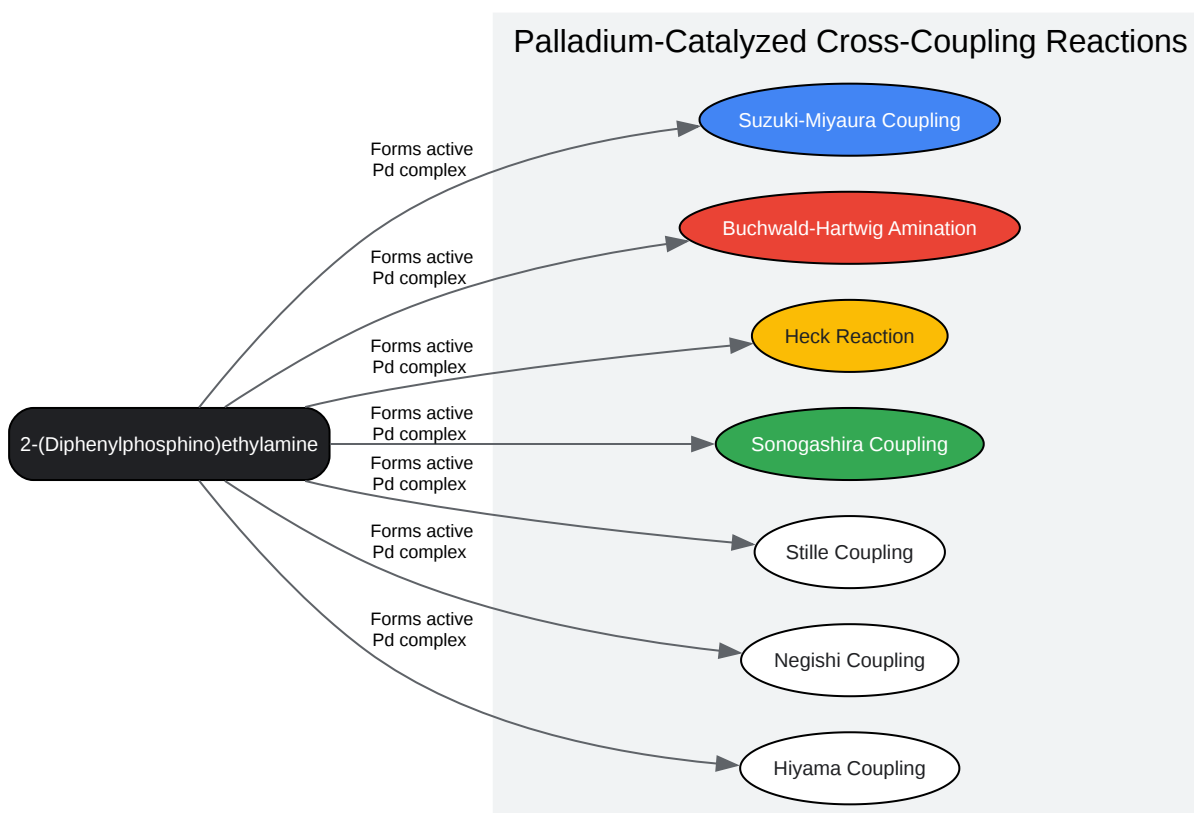
A variety of chemical suppliers offer **2-(Diphenylphosphino)ethylamine**, with purities typically ranging from 95% to 99%. The following table summarizes the offerings from prominent global suppliers.

Supplier	Product Number(s)	Purity	Available Quantities	Analytical Method(s)
Sigma-Aldrich (Merck)	43162	≥95.0%	1g, 5g	Gas Chromatography (GC)[2]
Thermo Scientific Chemicals	H27070	95%	1g, 10g	GC, <sup>31</sup> P-NMR[3][4]
Strem Chemicals	15-1762	min. 95%	1g, 5g	Not specified
Biosynth	FD155486	Not specified	Not specified	Not specified
BLD Pharm	BD138843	≥97.0%	1g, 5g, 25g	Not specified
ChemicalBook	CB7342080	Varies (up to 99%)	Varies (bulk available)	Not specified[5]

## Key Applications in Catalysis

**2-(Diphenylphosphino)ethylamine** is a versatile ligand employed in numerous palladium-catalyzed cross-coupling reactions. Its bidentate nature, with both a soft phosphine and a hard amine donor, allows for the formation of stable and active catalyst complexes. These are instrumental in the synthesis of complex organic molecules, a cornerstone of pharmaceutical and materials science research.[2][5]

## Key Catalytic Applications of 2-(Diphenylphosphino)ethylamine



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Catalytic reactions involving **2-(Diphenylphosphino)ethylamine**.

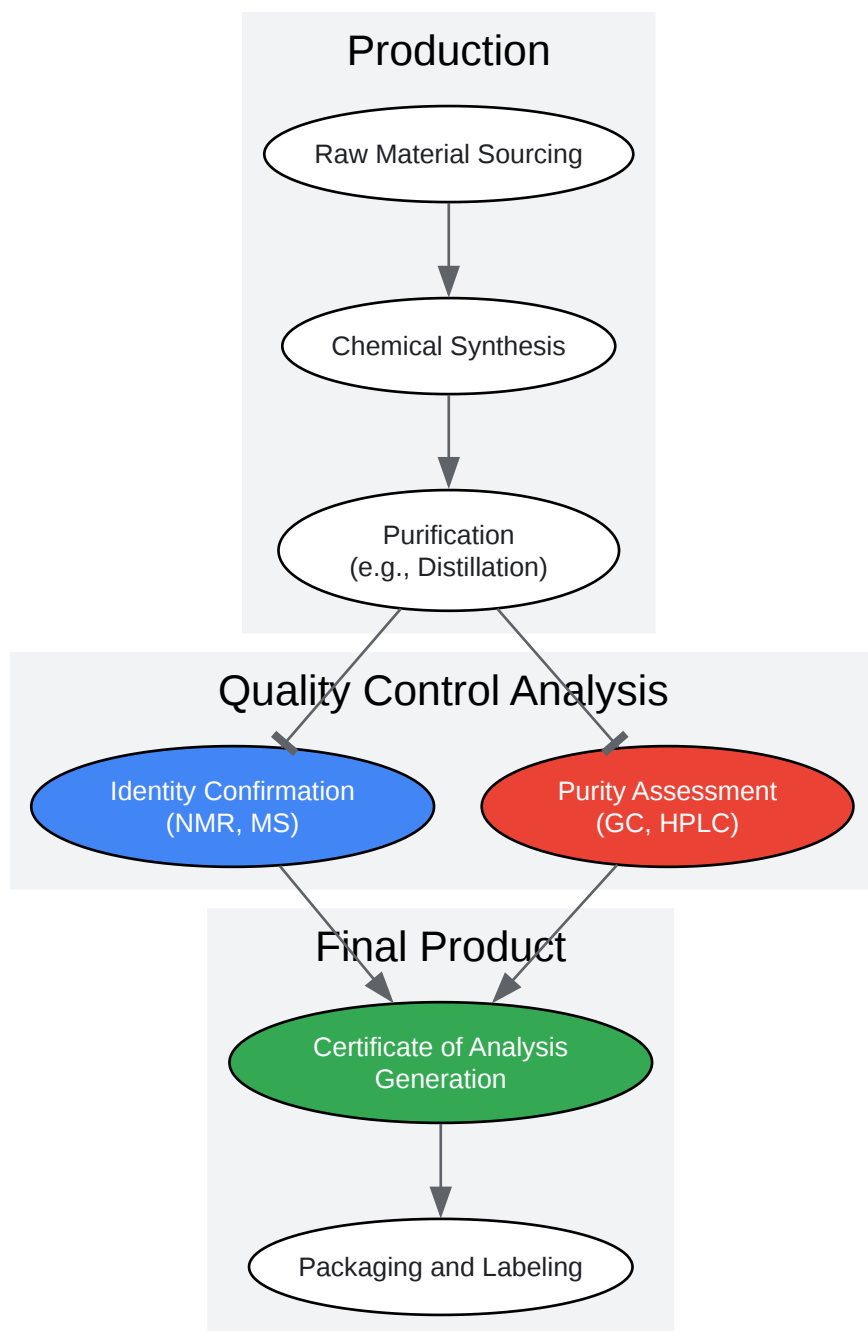
## Experimental Protocols: Supplier Quality Control

While specific proprietary methods may vary, the quality control for high-purity chemical reagents like **2-(Diphenylphosphino)ethylamine** generally follows a standardized workflow. This ensures that the product meets the advertised specifications, providing researchers with reliable and reproducible results.

## General Quality Control Workflow

- **Synthesis and Purification:** The compound is synthesized through established chemical routes and subjected to purification techniques such as distillation or chromatography.
- **Identity Confirmation:** The chemical structure of the purified compound is confirmed using spectroscopic methods.
  - **Nuclear Magnetic Resonance (NMR) Spectroscopy:**  $^1\text{H}$ ,  $^{13}\text{C}$ , and  $^{31}\text{P}$  NMR are used to verify the molecular structure and the absence of phosphorus-containing impurities.
  - **Mass Spectrometry (MS):** Confirms the molecular weight of the compound.
- **Purity Assessment:** The purity of the final product is quantified.
  - **Gas Chromatography (GC):** As a volatile liquid, GC is a primary method for determining the purity of **2-(Diphenylphosphino)ethylamine**.[\[2\]](#)
  - **High-Performance Liquid Chromatography (HPLC):** May be used for non-volatile impurities.
- **Certificate of Analysis (CoA) Generation:** A CoA is produced, summarizing the analytical results for a specific batch, including purity and identity confirmation data.

## Generalized Quality Control Workflow



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A typical quality control workflow for chemical reagents.

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)